

3-(4-Chlorophenyl)oxolane-2,5-dione IUPAC name and structure

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)oxolane-2,5-dione

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A Technical Guide to 3-(4-Chlorophenyl)oxolane-2,5-dione

This technical guide provides an in-depth overview of **3-(4-Chlorophenyl)oxolane-2,5-dione**, a substituted succinic anhydride derivative. The information is tailored for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, focusing on its chemical properties, synthesis, and potential for further investigation.

IUPAC Nomenclature and Chemical Structure

The compound with the systematic name **3-(4-Chlorophenyl)oxolane-2,5-dione** is also commonly referred to as 3-(4-chlorophenyl)succinic anhydride. It is a derivative of succinic anhydride, where a hydrogen atom at the 3-position of the oxolane ring is substituted with a 4-chlorophenyl group.

Chemical Structure:

SMILES Notation: O=C1OC(=O)C(C2=CC=C(Cl)C=C2)C1

Physicochemical Properties

The key physicochemical properties of **3-(4-Chlorophenyl)oxolane-2,5-dione** are summarized in the table below. This data is essential for its handling, characterization, and application in

experimental settings.

Property	Value
CAS Number	776-52-3
Molecular Formula	C ₁₀ H ₇ ClO ₃
Molecular Weight	210.61 g/mol
Appearance	Solid (form may vary)
Melting Point	63 °C
Purity	Typically ≥95%

Synthesis of 3-(4-Chlorophenyl)oxolane-2,5-dione

The synthesis of **3-(4-Chlorophenyl)oxolane-2,5-dione** is typically achieved through the dehydration of its corresponding dicarboxylic acid, 2-(4-chlorophenyl)succinic acid. This intramolecular cyclization reaction is a standard method for the preparation of cyclic anhydrides.^[1] A common and effective laboratory-scale procedure involves the use of a dehydrating agent such as acetyl chloride or acetic anhydride.^{[2][3]}

Experimental Protocol: Dehydration of 2-(4-chlorophenyl)succinic acid

This protocol describes a general procedure for the synthesis of **3-(4-Chlorophenyl)oxolane-2,5-dione** using a dehydrating agent.

Materials and Reagents:

- 2-(4-chlorophenyl)succinic acid
- Acetyl chloride (or acetic anhydride)
- Anhydrous ether (for washing)
- Round-bottom flask

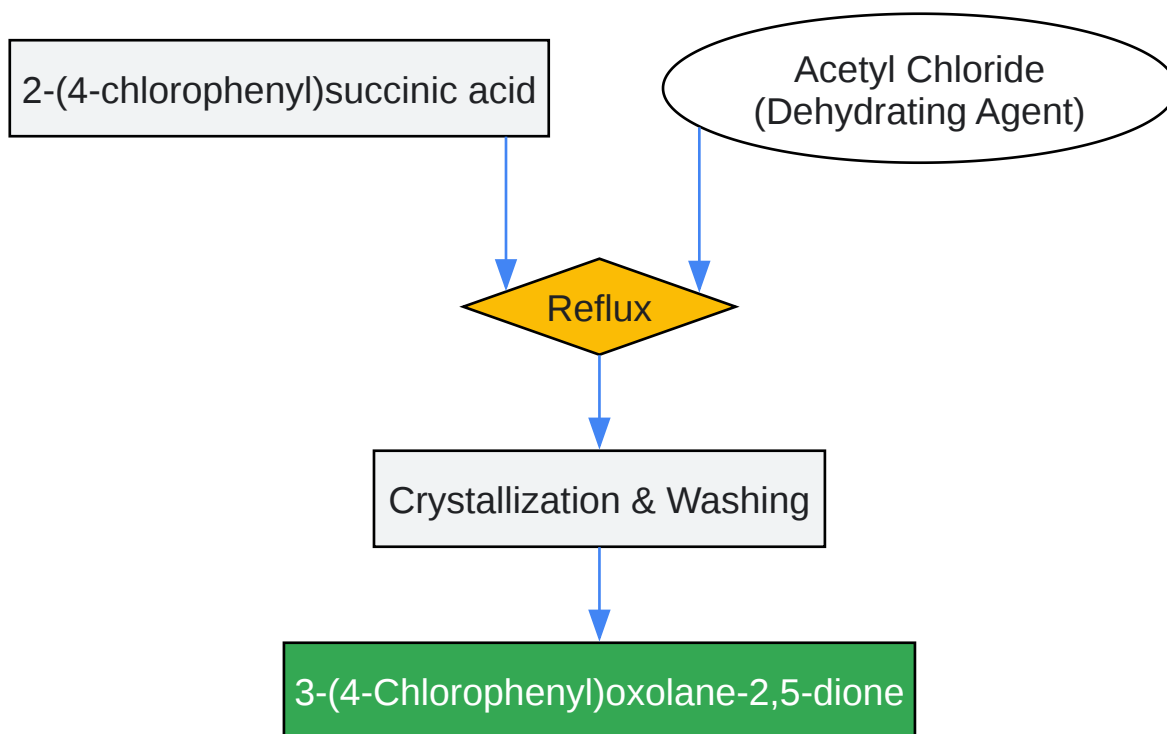
- Reflux condenser with a drying tube (e.g., filled with CaCl_2)
- Heating mantle or oil bath
- Büchner funnel and flask for vacuum filtration
- Vacuum desiccator

Procedure:

- In a clean, dry round-bottom flask, place 1 mole equivalent of 2-(4-chlorophenyl)succinic acid.
- Add 2-3 mole equivalents of acetyl chloride (or a suitable amount of acetic anhydride) to the flask.
- Fit the flask with a reflux condenser equipped with a drying tube to protect the reaction from atmospheric moisture.
- Gently heat the mixture to reflux using a heating mantle or oil bath. Continue heating until all the solid 2-(4-chlorophenyl)succinic acid has dissolved. This may take one to two hours.
- Once the reaction is complete (indicated by a clear solution), remove the heat source and allow the solution to cool slowly to room temperature.
- Further cool the flask in an ice bath to promote crystallization of the product.
- Collect the crystalline **3-(4-Chlorophenyl)oxolane-2,5-dione** by vacuum filtration using a Büchner funnel.
- Wash the collected crystals with two portions of cold, anhydrous ether to remove any residual acetic acid and unreacted acetyl chloride.
- Dry the purified product in a vacuum desiccator to remove all traces of solvent.

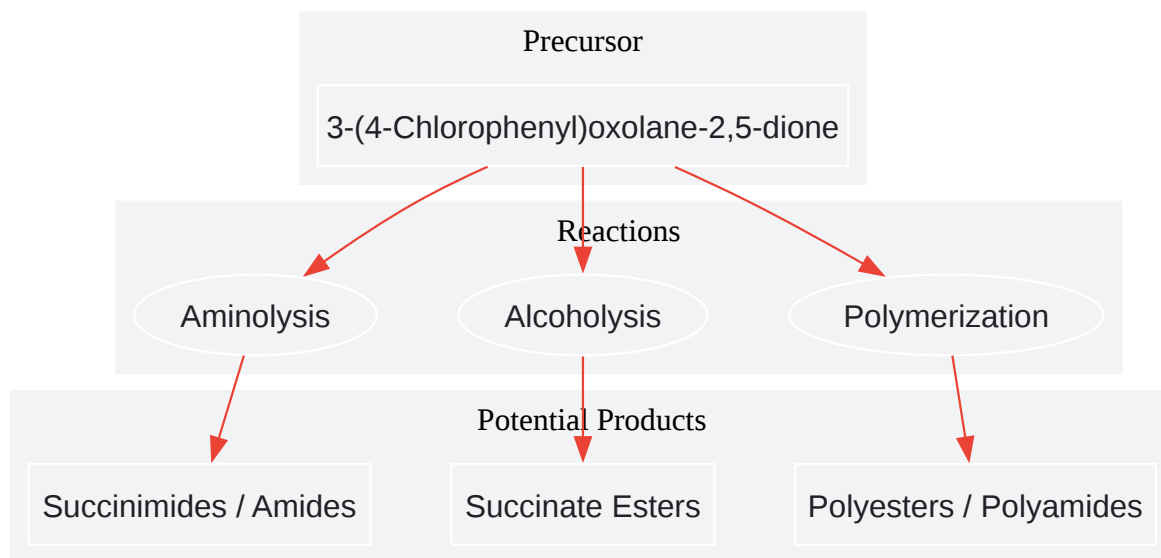
Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate the synthesis workflow and the potential role of this compound as a chemical intermediate.



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Caption: Synthesis workflow for **3-(4-Chlorophenyl)oxolane-2,5-dione**.



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Caption: Role as a versatile chemical intermediate.

Potential Biological and Pharmacological Significance

While direct biological studies on **3-(4-Chlorophenyl)oxolane-2,5-dione** are not extensively documented in publicly available literature, the structural motifs present in the molecule—the 4-chlorophenyl group and the succinic anhydride core—are found in numerous biologically active compounds. This suggests potential avenues for its investigation in drug discovery and development.

- **The 4-Chlorophenyl Moiety:** This group is a common substituent in medicinal chemistry, known to enhance the pharmacological properties of various drug candidates. For instance, compounds containing the 4-chlorophenyl group have demonstrated a wide range of activities, including analgesic, antibacterial, and enzyme inhibitory effects.^{[3][4][5][6]}
- **The Succinic Anhydride Core:** Succinic anhydride and its derivatives are highly reactive and serve as versatile intermediates in organic synthesis.^[7] They are particularly useful as

linkers in the development of prodrugs to improve properties such as water solubility and to facilitate controlled drug release.[8] The anhydride ring can readily react with nucleophiles like amines and alcohols on other molecules to form stable amide or ester linkages.

Given these characteristics, **3-(4-Chlorophenyl)oxolane-2,5-dione** could be a valuable building block for the synthesis of novel compounds with potential therapeutic applications. Its reactivity allows for its conjugation to other pharmacophores, potentially leading to new chemical entities with desired biological activities. Further research is warranted to explore its reactivity profile and to evaluate the biological activities of its derivatives.

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References

- 1. Synthesis and Biological Activity of New 1,3-Dioxolanes as Potential Antibacterial and Antifungal Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis, antitumor and antimicrobial activities of 4-(4-chlorophenyl)-3-cyano-2-(β -O-glycosyloxy)-6-(thien-2-yl)-nicotinonitrile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Synthesis and pharmacological activity of 4-(4'-(chlorophenyl)-4-hydroxypiperidine) derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Succinic anhydride: Significance and symbolism [wisdomlib.org]
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